

Application Notes and Protocols for Endrin Ketone in Pesticide Residue Studies

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Compound of Interest

Compound Name: *Endrin ketone*

Cat. No.: *B8078368*

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Introduction

Endrin is an organochlorine pesticide that was widely used in agriculture for insect and rodent control.[1] Due to its persistence in the environment and high toxicity, its use has been banned in many countries.[1] Endrin can transform into metabolites such as Endrin aldehyde and **Endrin ketone** through exposure to light and heat.[1][2] **Endrin ketone**, a major degradation product, is frequently included in pesticide residue monitoring programs due to its potential toxicity and persistence.[3]

These application notes provide detailed methodologies for the extraction, cleanup, and analysis of **Endrin ketone** residues in various environmental and food matrices. The protocols primarily focus on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method coupled with gas chromatography (GC) for detection.

Data Presentation

The following tables summarize the quantitative data from various studies on the analysis of Endrin and its metabolite, **Endrin ketone**.

Table 1: Method Performance for Endrin and **Endrin Ketone** in Food Matrices

Matrix	Analytical Method	Analyte	LOD (mg/kg)	LOQ (mg/kg)	Recovery (%)	RSD (%)	Reference
Chicken, Pork, Beef, Egg, Milk	QuEChE RS, GC- μ ECD	Endrin	0.003	0.01	75.63 - 117.92	≤ 8.52	
δ -Keto endrin	0.003	0.01	75.63 - 117.92	≤ 8.52			
Whole Milk	QuEChE RS, GC-MS/MS	Endrin Ketone	-	< 5 ng/mL	70 - 120	< 20	
Lettuce	QuEChE RS, GC-MS	Endrin Ketone	-	0.5 - 2.5 μ g/g	70 - 120	< 15	
Green Leafy Vegetables	Fe3O4 MNPs-QuEChE RS-DLLME, GC-MS	Endrin Ketone	0.15–0.32 μ g/kg	0.45–0.96 μ g/kg	78.6 - 107.7	≤ 7.5	

Table 2: Method Performance for Endrin and **Endrin Ketone** in Environmental Matrices

Matrix	Analytical Method	Analyte	LOD	LOQ	Recovery (%)	RSD (%)	Reference
Soil	QuEChE RS, GC-MS	Endrin Ketone	-	-	-	-	
Water	GC-ECD	Endrin Ketone	-	-	-	-	

Experimental Protocols

Protocol 1: Analysis of Endrin and δ -Keto Endrin in Food Products of Animal Origin (Modified QuEChERS with GC- μ ECD)

This protocol is adapted from the method described by Rahman et al. (2018).

1. Sample Preparation and Homogenization:

- Homogenize 10 g of the animal-derived food sample (chicken, pork, beef, egg, or milk).

2. Extraction:

- Place the homogenized sample into a 50 mL centrifuge tube.
- Add 10 mL of acidified acetonitrile (1% acetic acid in acetonitrile).
- Add internal standards if necessary.
- Add 4 g of anhydrous magnesium sulfate (MgSO_4) and 1 g of sodium acetate (NaOAc).
- Shake vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.

3. Cleanup (Dispersive Solid-Phase Extraction - d-SPE):

- Take a 1 mL aliquot of the supernatant (acetonitrile layer).
- Transfer it to a 2 mL microcentrifuge tube containing 150 mg of anhydrous MgSO_4 and a dual-layer Solid-Phase Extraction (SPE) cartridge with Supelclean ENVI-Carb (upper layer) and Primary Secondary Amine (PSA) (lower layer).
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 5 minutes.

4. Analysis by GC- μ ECD:

- Transfer the final extract into an autosampler vial.
- Inject 1 μ L of the extract into the GC- μ ECD system.

GC- μ ECD Parameters:

Parameter	Setting
GC System	Agilent 7890A or equivalent
Column	HP-5MS (30 m x 0.25 mm, 0.25 μ m) or equivalent
Injector Temperature	250°C
Injection Mode	Splitless
Oven Temperature Program	Initial 80°C (hold 1 min), ramp to 180°C at 25°C/min, then to 280°C at 5°C/min (hold 5 min)
Carrier Gas	Helium at 1.0 mL/min
Detector	Micro Electron Capture Detector (μ ECD)
Detector Temperature	300°C
Makeup Gas	Nitrogen

Protocol 2: General QuEChERS Method for Vegetable Samples with GC-MS Analysis

This is a generalized protocol based on several sources for the analysis of pesticide residues in vegetables.

1. Sample Preparation:

- Chop and homogenize the vegetable sample.
- Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.

2. Extraction:

- Add 10 mL of acetonitrile.
- Add appropriate internal standards.
- Add the QuEChERS salt packet (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate).
- Shake vigorously for 1 minute.
- Centrifuge at $\geq 3000 \times g$ for 5 minutes.

3. Cleanup (d-SPE):

- Transfer a 1 mL aliquot of the acetonitrile extract to a 2 mL d-SPE tube containing 150 mg MgSO₄, 50 mg PSA, and 50 mg C18.
- Vortex for 30 seconds.
- Centrifuge for 5 minutes.

4. Analysis by GC-MS:

- Transfer the supernatant to an autosampler vial.
- Inject 1 μ L into the GC-MS system.

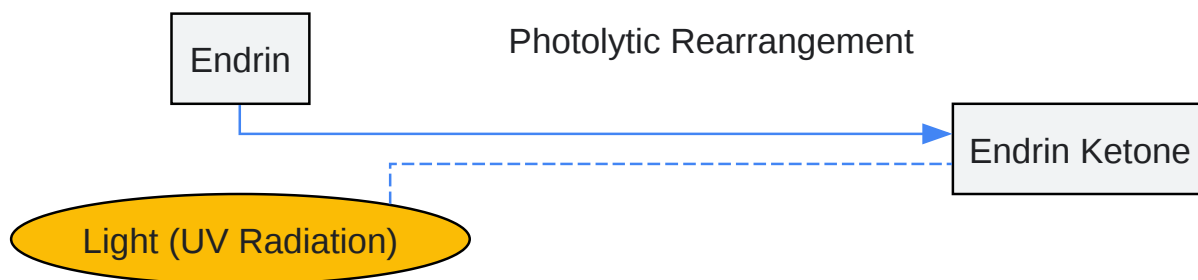
GC-MS Parameters:

Parameter	Setting
GC System	Agilent 7890B or equivalent
Column	HP-5ms Ultra Inert (30 m x 0.25 mm, 0.25 µm) or equivalent
Injector Temperature	280°C
Injection Mode	Pulsed Splitless
Oven Temperature Program	Initial 70°C (hold 2 min), ramp to 150°C at 25°C/min, then to 200°C at 3°C/min, and finally to 280°C at 8°C/min (hold 10 min)
Carrier Gas	Helium at 1.2 mL/min
MS System	Agilent 7000 Series Triple Quadrupole or equivalent
Ionization Mode	Electron Ionization (EI)
Acquisition Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions for Endrin Ketone	Precursor Ion: 317, Product Ions: 281, 101

Visualizations

Transformation of Endrin to Endrin Ketone

Endrin can be transformed into **Endrin ketone** through photolytic reactions, which involve the rearrangement of its chemical structure upon exposure to light.

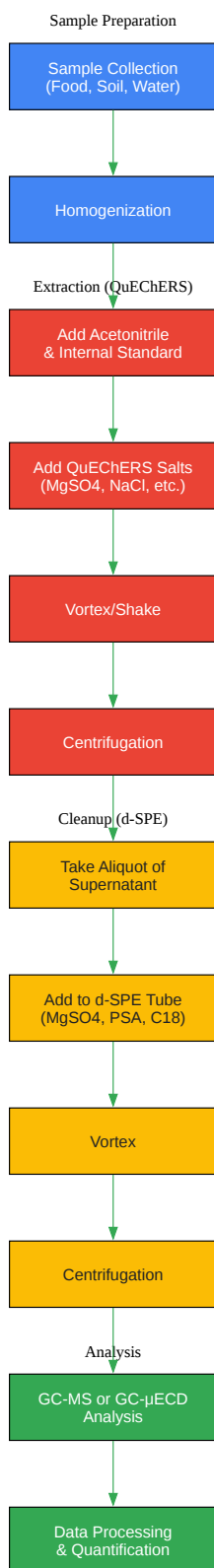


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Caption: Transformation of Endrin to **Endrin Ketone**.

Experimental Workflow for Pesticide Residue Analysis

The following diagram illustrates the general workflow for the analysis of **Endrin ketone** in various sample matrices using the QuEChERS method followed by GC analysis.



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Caption: General workflow for **Endrin Ketone** residue analysis.

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References

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